

Nigeria's Genomic Surveillance: A Comparative Analysis with Global Pathogen Databases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCDC

Cat. No.: B077871

[Get Quote](#)

Abuja, Nigeria - The Nigeria Centre for Disease Control (**NCDC**) is rapidly advancing its genomic surveillance capabilities, moving beyond the initial focus on SARS-CoV-2 to encompass a broader spectrum of pathogens critical to public health in the region. This expansion aligns with the World Health Organization's global strategy to strengthen genomic surveillance for pandemic and epidemic-prone pathogens. A comparative analysis of Nigeria's efforts with established global pathogen databases like GISAID, GenBank, and the Pathogen-Host Analysis Service (PHAS) reveals a burgeoning national system with significant contributions to global health security, alongside opportunities for further integration and data sharing.

The **NCDC**'s national genomic surveillance strategy emphasizes a "One-Health" approach, integrating clinical, epidemiological, and genomic data to monitor pathogen transmission, virulence, and the efficacy of countermeasures.^[1] Key pathogens of public health importance in Nigeria that are priorities for genomic surveillance include Lassa fever virus, cholera, Mpox virus, and influenza virus.^[1] This strategic focus is crucial for a nation that plays a significant role in the health landscape of Africa.^[1]

Quantitative Comparison of Genomic Data

While specific, up-to-date quantitative data for all pathogens under surveillance by the **NCDC** remains largely within internal reports, available information and publications provide insights into the scale of their operations and contributions to global databases.

Feature	NCDC Genomic Surveillance	GISAID	GenBank (NCBI)
Primary Focus	National public health surveillance of priority pathogens in Nigeria (e.g., Lassa fever, Cholera, Mpox, Influenza, SARS-CoV-2).[1]	Global sharing of genomic data of influenza viruses, SARS-CoV-2, and other epidemic and pandemic-prone pathogens.[2]	Comprehensive public repository for all nucleotide sequence data and supporting information.
Data Submission (Nigeria)	Internal data generation and analysis with submissions to global databases.	Approximately 7,000 SARS-CoV-2 sequences submitted from Nigeria.[3] Data on other pathogens is less publicly quantified.	Nigerian researchers and institutions contribute sequence data for various studies, including pathogens like Lassa fever virus.
Pathogen Coverage	Lassa fever, Cholera, Mpox, Influenza, SARS-CoV-2, and others of national importance.[1]	Influenza viruses, SARS-CoV-2, Respiratory Syncytial Virus (RSV), and other designated pathogens of global concern.	A vast array of viruses, bacteria, fungi, and other organisms.
Data Accessibility	Primarily for national public health decision-making, with data shared globally through established platforms.	Publicly accessible to registered users, promoting rapid global data sharing during outbreaks.	Openly accessible to the public for research and analysis.

Methodologies and Experimental Protocols

The **NCDC** and its collaborating centers in Nigeria employ state-of-the-art sequencing technologies to generate genomic data. The national strategy document indicates the use of

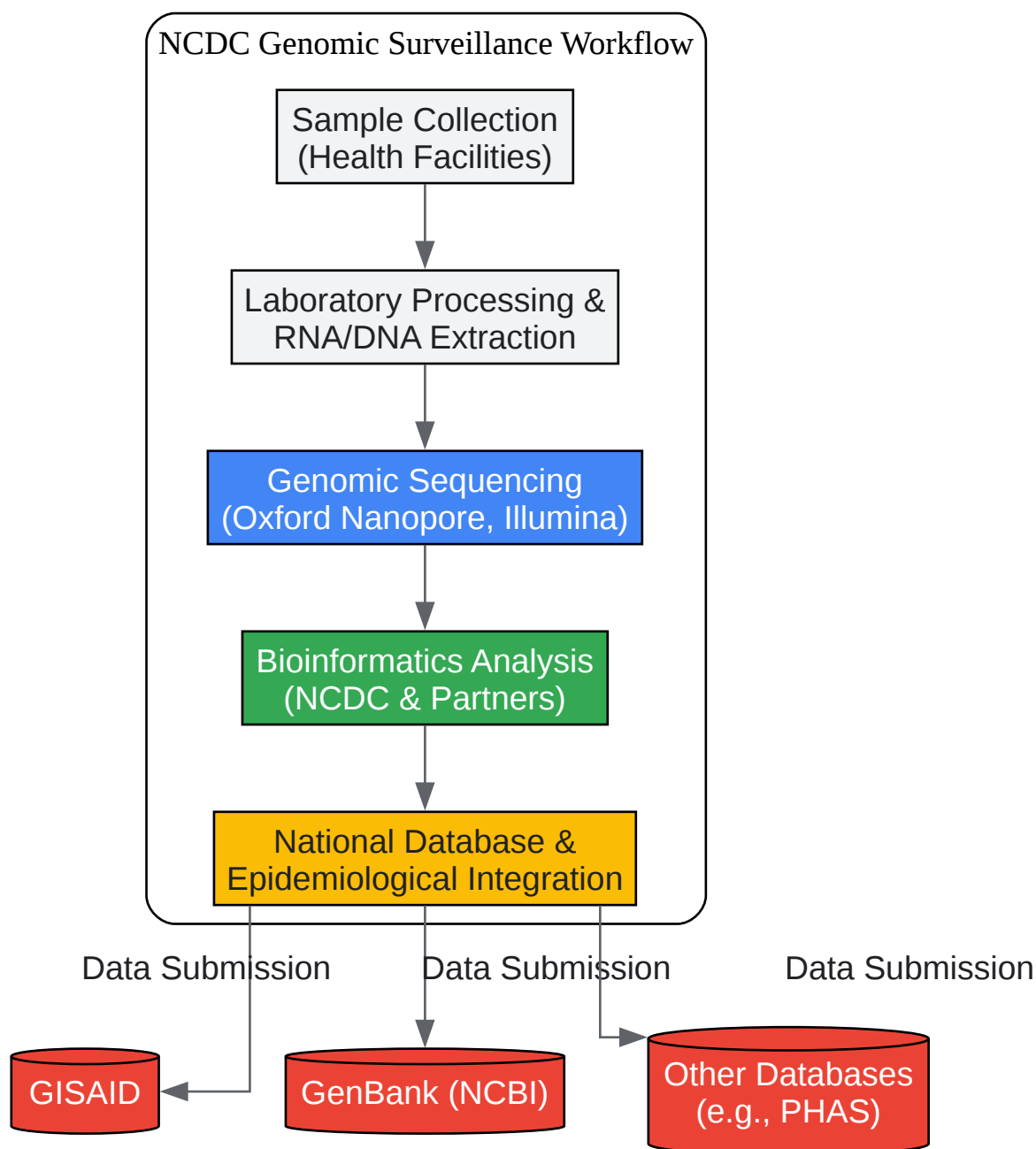
both Oxford Nanopore and Illumina sequencing platforms, which are situated in various academic and public health laboratories across the country.[1] This dual-platform approach allows for both rapid, real-time sequencing and high-throughput, accurate genomic characterization.

While detailed, standardized experimental protocols for the **NCDC**'s entire genomic surveillance program are not publicly available in a single repository, research publications from Nigerian scientists and their collaborators offer insights into the methodologies used for specific pathogens. For instance, studies on Lassa fever have detailed the use of metagenomic sequencing to identify the virus and rule out other co-circulating pathogens.

The **NCDC**'s national strategy highlights the development of a standardized bioinformatics workflow as a key objective.[1] This is crucial for ensuring data quality, comparability, and timely analysis to inform public health responses. The Africa Centres for Disease Control and Prevention (Africa CDC) has been instrumental in supporting bioinformatics capacity building across the continent, including in Nigeria, to enable the analysis of next-generation sequencing data.[4]

Data Flow and Integration

The flow of genomic data from the **NCDC** and its partners to global databases is a critical component of global health surveillance. This process ensures that Nigerian data contributes to the global understanding of pathogen evolution and spread.



[Click to download full resolution via product page](#)

Genomic data flow from **NCDC** to global databases.

Conclusion

The **NCDC**'s genomic surveillance program is a vital asset for Nigeria's public health security and a growing contributor to the global understanding of pathogen diversity and evolution.

While there is a clear strategy and established infrastructure, continued efforts to standardize

protocols, enhance bioinformatics capacity, and ensure timely and comprehensive data sharing with global databases will be crucial. Increased transparency in reporting quantitative sequencing and submission data for a wider range of pathogens will further solidify Nigeria's position as a key player in the global genomic surveillance landscape. This will ultimately benefit not only the health of Nigerians but also contribute to a more robust global preparedness against infectious disease threats.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ncdc.gov.ng [ncdc.gov.ng]
- 2. GISAID - Wikipedia [en.wikipedia.org]
- 3. Nigeria expands genomic sequencing intervention beyond COVID-19 | WHO | Regional Office for Africa [afro.who.int]
- 4. Africa CDC conduct bioinformatics training to support genomic surveillance – Africa CDC [africacdc.org]
- To cite this document: BenchChem. [Nigeria's Genomic Surveillance: A Comparative Analysis with Global Pathogen Databases]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077871#comparison-of-ncdc-s-genomic-surveillance-with-global-pathogen-databases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com